

9-Fluorenol as a Dopamine Reuptake Inhibitor: A Technical Guide

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Compound of Interest

Compound Name: Florenol

Cat. No.: B1201887

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Abstract

9-Fluorenol (also known as 9-hydroxyfluorene) is an alcohol derivative of fluorene that has been identified as a biologically active molecule with inhibitory effects on the dopamine transporter (DAT). As a metabolite of the wake-promoting agent modafinil, 9-Fluorenol itself demonstrates eugeroic (wakefulness-promoting) properties. Its primary mechanism of action is the blockade of the dopamine transporter, which leads to an increase in the extracellular concentration of dopamine in the synaptic cleft. This activity suggests its potential for investigation in conditions associated with dopaminergic dysfunction. With a high lipophilicity (LogP 2.4), 9-Fluorenol is predicted to readily cross the blood-brain barrier. This guide provides a comprehensive overview of the current knowledge on 9-Fluorenol as a dopamine reuptake inhibitor, including its quantitative data, detailed experimental protocols for its characterization, and visualizations of relevant biological pathways and experimental workflows.

Quantitative Data

The inhibitory activity of 9-Fluorenol on the dopamine transporter has been quantified and compared with related compounds. The following table summarizes the available data. The selectivity profile of 9-Fluorenol for the dopamine transporter over other monoamine transporters, such as the serotonin transporter (SERT) and the norepinephrine transporter (NET), has not been extensively characterized in publicly available literature.

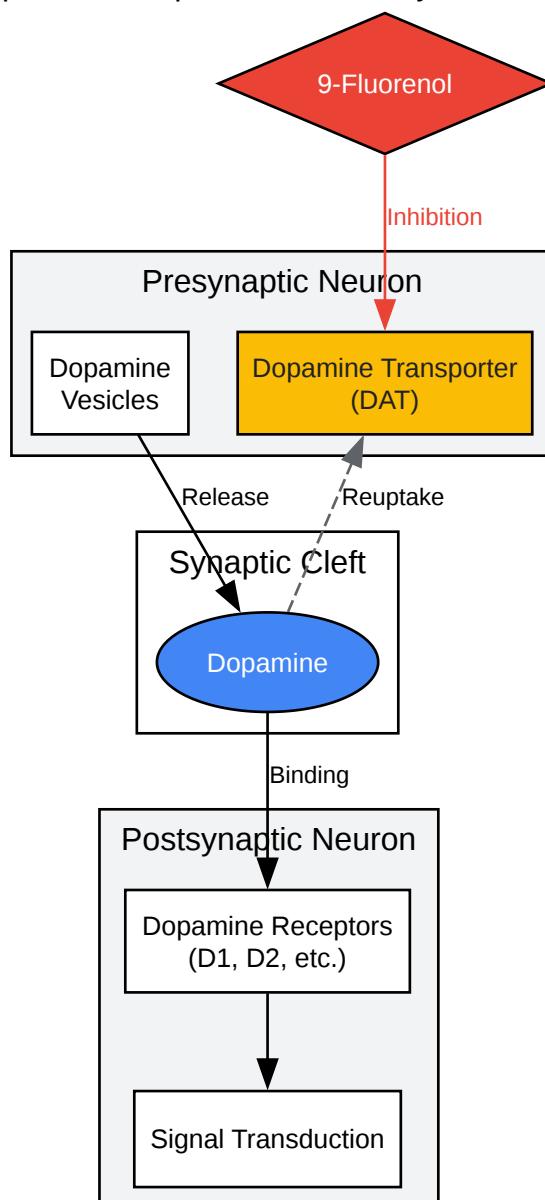
Compound	Target	Assay Type	Value (IC50)	Reference
9-Fluorenone	Dopamine Transporter (DAT)	Dopamine Reuptake Inhibition	9 μ M	[1]
Modafinil	Dopamine Transporter (DAT)	Dopamine Reuptake Inhibition	3.70 μ M	[1]

IC50 (Half maximal inhibitory concentration): A measure of the potency of a substance in inhibiting a specific biological or biochemical function.

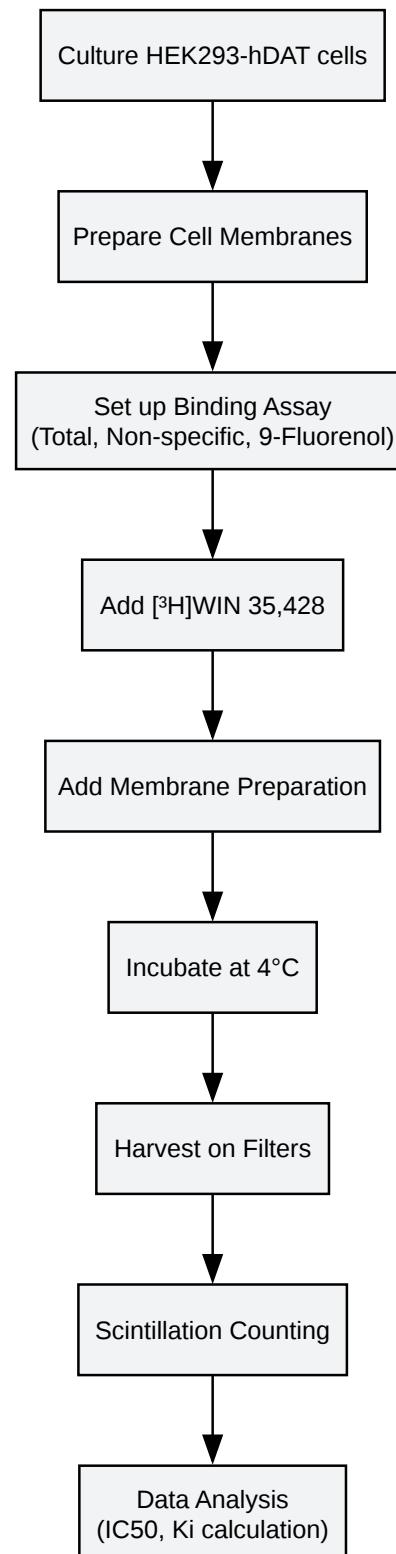
Signaling Pathway of Dopamine Reuptake Inhibition

Dopamine reuptake inhibitors like 9-Fluorenone exert their effects at the presynaptic terminal of dopaminergic neurons. By binding to and blocking the dopamine transporter (DAT), they prevent the reabsorption of dopamine from the synaptic cleft back into the presynaptic neuron. This action leads to an accumulation of dopamine in the synapse, thereby enhancing and prolonging the stimulation of postsynaptic dopamine receptors (D1, D2, etc.).

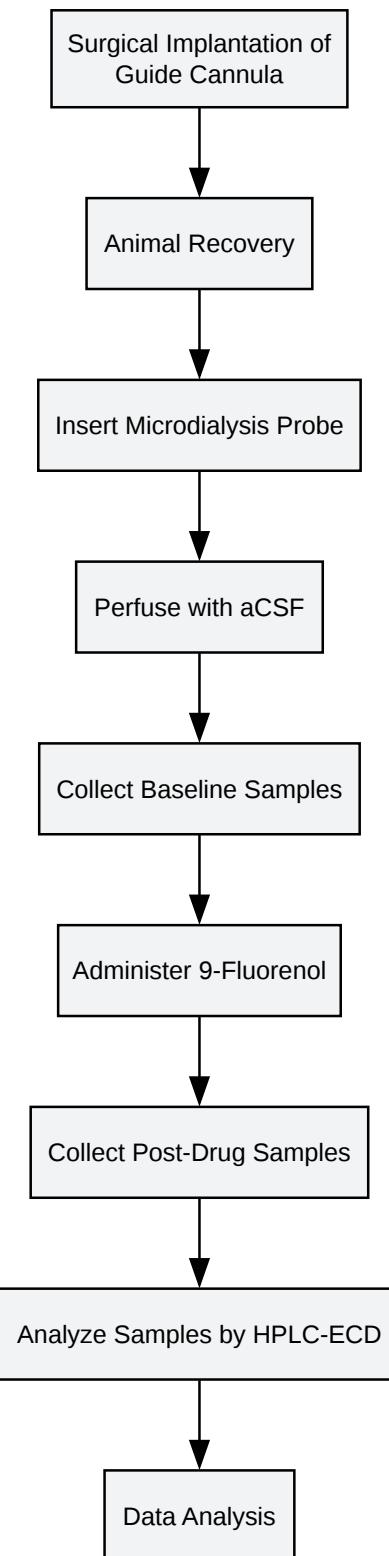
Dopamine Reuptake Inhibition by 9-Fluorenone



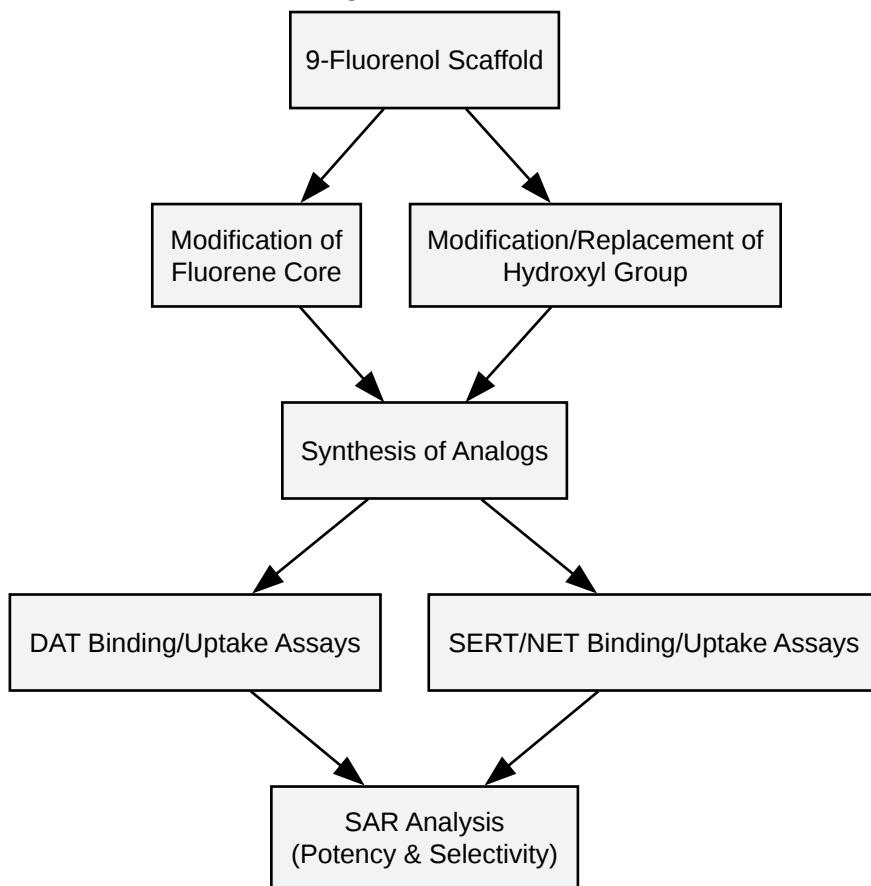
Workflow for In Vitro DAT Binding Assay



Workflow for In Vivo Microdialysis



Future SAR Investigation for 9-Fluorenol Derivatives

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References

- 1. medchemexpress.com [medchemexpress.com]
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